

Application Note: Oxidative Digestion of Geological Samples Using Sodium Peroxide Fusion

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Compound of Interest

Compound Name: Sodium peroxide

Cat. No.: B049792

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The complete dissolution of geological samples is a critical prerequisite for accurate elemental analysis. Many geological matrices, however, contain refractory minerals such as zircon, chromite, magnetite, and ilmenite, which are resistant to conventional acid digestion methods. [1][2][3] **Sodium peroxide** (Na_2O_2) fusion is a powerful and effective oxidative digestion technique that ensures the complete decomposition of these challenging materials. [2][4] As a strongly oxidizing alkaline flux, **sodium peroxide** renders most resistant minerals soluble, making it an ideal method for preparing samples for analysis by Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES), Inductively Coupled Plasma-Mass Spectrometry (ICP-MS), and Atomic Absorption (AA) spectroscopy. [2][3][4]

This method is particularly advantageous for samples with high sulfide content (>4%) and for the analysis of a wide array of elements, including Rare Earth Elements (REEs) and Platinum Group Elements (PGEs). [2][5] It offers a safer and often faster alternative to digestions involving hazardous acids like hydrofluoric acid (HF) and perchloric acid (HClO_4). [2][6]

Safety Precautions

Sodium peroxide is a strong oxidizer that can cause fire or explosion and results in severe skin burns and eye damage.[7][8] Adherence to strict safety protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, a face shield, and flame-retardant protective clothing.[9][10]
- Ventilation: All procedures involving **sodium peroxide** must be conducted inside a certified chemical fume hood to avoid inhalation of dust.[9]
- Handling: Avoid dust formation.[9] Keep **sodium peroxide** away from heat, sparks, open flames, and combustible materials such as organic materials, paper, and oil.[7][9][10] Do not mix with water directly unless part of a controlled dissolution step, as the reaction can be vigorous.
- Storage: Store **sodium peroxide** in a cool, dry, well-ventilated area in its original, tightly closed container.[7][9] It should be stored away from acids and combustible materials.
- Emergency Procedures: An eye wash station and emergency shower should be immediately accessible.[10] In case of skin contact, rinse immediately with plenty of water.[8] For fires involving **sodium peroxide**, do not use water or dry chemical extinguishers; instead, use dry sand or other appropriate extinguishing media.[10]

Experimental Protocols

The following is a generalized protocol for **sodium peroxide** fusion. Specific parameters may need optimization based on the sample matrix and target analytes. Automated systems are available and can improve productivity, safety, and reproducibility.[2][11]

Materials and Equipment:

- Finely powdered geological sample (<100 µm)
- **Sodium peroxide** (Na_2O_2), finely ground powder or granules
- Zirconium or high-purity nickel crucibles[1][12]

- Muffle furnace or automated fusion system[1][13]
- Long tongs and thermal protection gloves[14]
- Volumetric flasks (e.g., 250 mL)[13]
- Deionized water
- Concentrated nitric acid (HNO₃) and hydrochloric acid (HCl)
- Magnetic stirrer and stir bars

Protocol: **Sodium Peroxide** Sintering/Fusion

- Sample Preparation: Weigh approximately 100-200 mg of the finely powdered geological sample into a zirconium or nickel crucible.[1][13]
- Adding the Flux: Add **sodium peroxide** flux to the crucible. A common sample-to-flux ratio is 1:6.[1] For a 100 mg sample, this corresponds to 600 mg of Na₂O₂. [1][15] Thoroughly mix the sample and flux within the crucible.
- Fusion/Sintering: Place the crucible in a muffle furnace. Gradually increase the temperature to the target, typically between 480°C and 800°C.[1][16] The fusion time can range from 30 to 120 minutes, depending on the sample's refractory nature.[1][15] For example, zircon-bearing samples may require 120 minutes at 480°C for complete digestion.[1]
- Cooling: After the fusion is complete, carefully remove the crucible from the furnace using long tongs and allow it to cool to room temperature. The resulting fused cake should be a homogeneous mass.[16]
- Dissolution of the Fused Cake:
 - Place the cooled crucible in a funnel over a 250 mL volumetric flask containing a stir bar. [13]
 - Carefully add a small amount of warm deionized water (e.g., 10 mL) to the crucible to initiate the dissolution of the cake.[13] This reaction can be vigorous.

- Once the initial reaction subsides, add acids to complete the dissolution and neutralize the alkaline solution. A common procedure is to add 25 mL of HNO₃ followed by 25 mL of HCl. [\[13\]](#)
- Use a stream of deionized water to rinse the crucible and funnel, ensuring all dissolved sample is collected in the volumetric flask.
- Final Preparation: Bring the solution to the final volume (e.g., 250 mL) with deionized water. [\[13\]](#) Mix thoroughly until the solution is homogeneous. The sample is now ready for analysis by ICP-OES or ICP-MS.

Data Presentation

The following tables summarize typical experimental parameters for **sodium peroxide** fusion based on literature values.

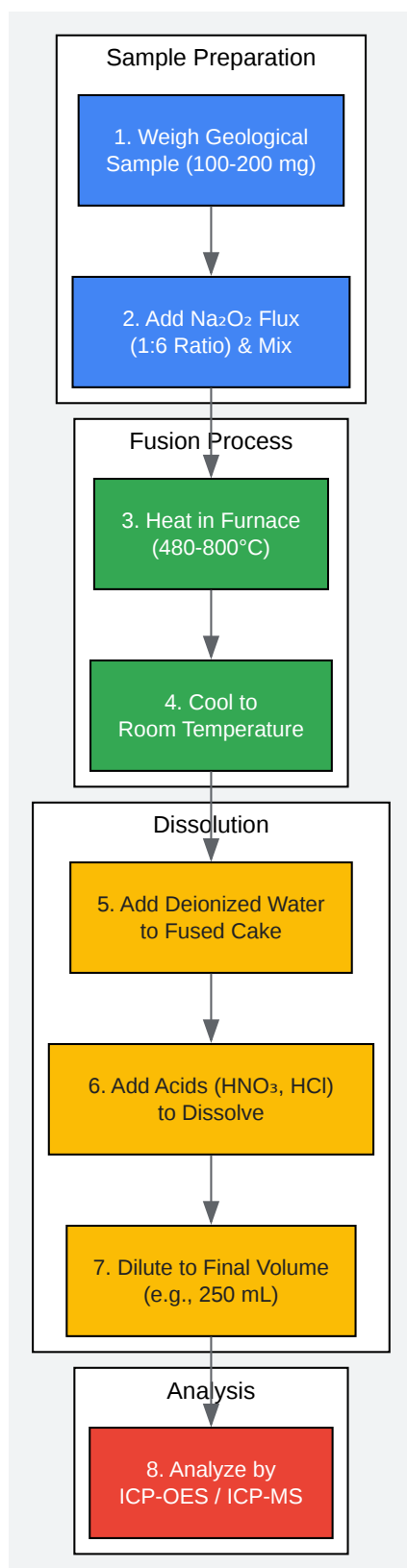
Table 1: General Fusion Parameters for Geological Samples

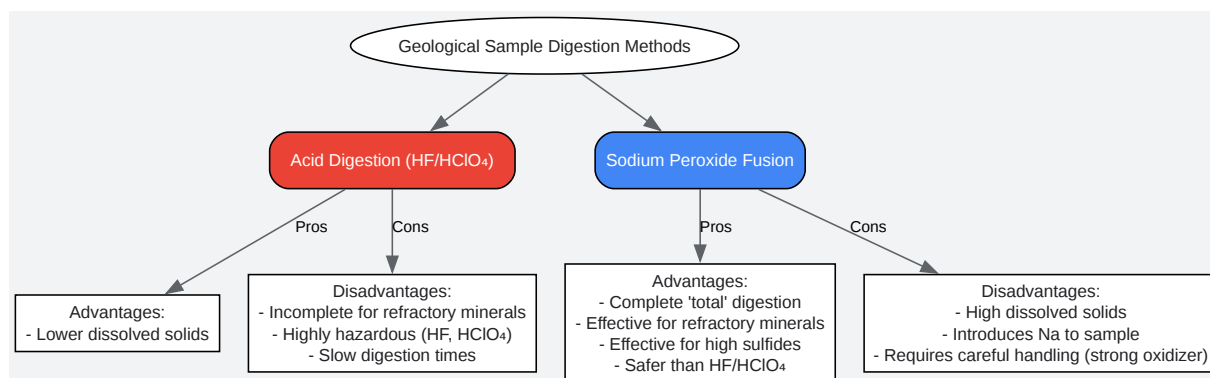
Parameter	Value/Range	Reference(s)
Sample Weight	100 - 250 mg	[1] [17]
Flux	Sodium Peroxide (Na ₂ O ₂)	[2]
Sample-to-Flux Ratio	1:6 to 1:15 (w/w)	[1] [13]
Crucible Type	Zirconium, Nickel	[1] [12] [16]
Fusion Temperature	480°C - 800°C	[1] [16]
Fusion Time	30 - 120 minutes	[1] [15]

Table 2: Specific Conditions for Different Geological Materials

Sample Type	Sample Weight	Na ₂ O ₂ Weight	Temperature	Time	Notes	Reference(s)
Zircon-bearing Rhyolite	100 mg	600 mg	480°C	120 min	Ensures complete digestion of zircon.	[1]
Chromite Ores	200 mg	3.0 g	560°C	3.5 min	0.5 g of Na ₂ CO ₃ was also added.	[13]
General Rock Samples	100 mg	600 mg	480°C	60 min	Effective for a wide range of materials.	[1]
Gold-bearing Ores	250 mg	1.0 g	640°C	15 min	1.0 g of NaOH was also added as a flux.	[17]

Visualizations





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